

# Efficacy of Fenbuconazole against various clinical and environmental fungal isolates

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## Compound of Interest

Compound Name: Fenbuconazole

Cat. No.: B054123

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## Fenbuconazole: An In-Depth Efficacy Analysis Against Fungal Isolates

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the in vitro efficacy of **fenbuconazole** against a range of clinical and environmental fungal isolates. **Fenbuconazole**, a triazole antifungal agent, is primarily utilized in agriculture to control fungal diseases in crops.<sup>[1][2][3][4]</sup> Its mechanism of action involves the inhibition of sterol demethylation, a critical step in the biosynthesis of ergosterol, an essential component of the fungal cell membrane.<sup>[1]</sup> This disruption of the cell wall leads to the cessation of fungal growth.<sup>[1]</sup> While extensively studied in the context of plant pathogens, its activity against human and other environmental fungi is less documented. This guide aims to collate available data to provide a comparative overview of its potential antifungal spectrum.

## Quantitative Efficacy Data

The following tables summarize the Minimum Inhibitory Concentration (MIC) data for **fenbuconazole** against various fungal isolates, compared with other commonly used azole antifungals. The MIC is the lowest concentration of an antifungal drug that inhibits the visible growth of a microorganism after overnight incubation.

Table 1: In Vitro Susceptibility of *Aspergillus fumigatus* to **Fenbuconazole** and Other Azoles

Antifungal Agent	Isolate Type	No. of Isolates	MIC Range (mg/L)	Mean MIC (mg/L)
Fenbuconazole	Clinical (ATCC 204305)	1	-	16
Environmental (Wild-Type)	Not Specified	-	>16	
Clotrimazole	Clinical (ATCC 204305)	1	-	0.10 - 2
Environmental (Wild-Type)	Not Specified	0.062 - 2	-	
Imazalil	Clinical (ATCC 204305)	1	-	0.10 - 2
Environmental (Wild-Type)	Not Specified	0.062 - 2	-	
Ipconazole	Clinical (ATCC 204305)	1	-	0.10 - 2
Environmental (Wild-Type)	Not Specified	0.062 - 2	-	
Metconazole	Clinical (ATCC 204305)	1	-	0.10 - 2
Environmental (Wild-Type)	Not Specified	0.062 - 2	-	
Miconazole	Clinical (ATCC 204305)	1	-	0.10 - 2
Environmental (Wild-Type)	Not Specified	-	2.53	
Penconazole	Clinical (ATCC 204305)	1	-	0.10 - 2

Environmental (Wild-Type)	Not Specified	0.062 - 2	-	
Prochloraz	Clinical (ATCC 204305)	1	-	0.10 - 2
Environmental (Wild-Type)	Not Specified	0.062 - 2	-	
Pyrisoxazole	Clinical (ATCC 204305)	1	-	0.10 - 2
Environmental (Wild-Type)	Not Specified	0.062 - 2	-	
Tebuconazole	Clinical (ATCC 204305)	1	-	0.10 - 2
Environmental (Wild-Type)	Not Specified	0.062 - 2	-	
Climbazole	Clinical (ATCC 204305)	1	-	10.6
Environmental (Wild-Type)	Not Specified	-	16	

Data sourced from a study on the activity of azole and non-azole substances against *Aspergillus fumigatus*.<sup>[5]</sup>

Note: Currently, there is a significant lack of publicly available in vitro efficacy data for **fenbuconazole** against other key clinical fungal genera such as *Candida*, *Cryptococcus*, and dermatophytes. The data presented here is limited to *Aspergillus fumigatus*.

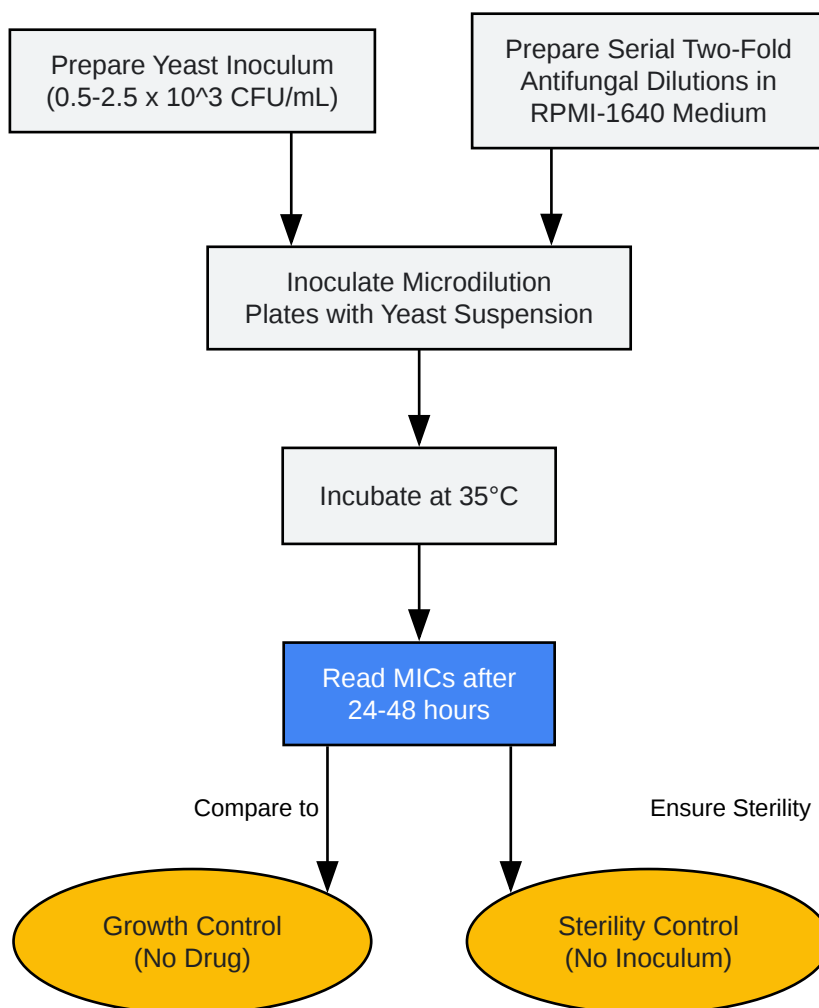
## Experimental Protocols

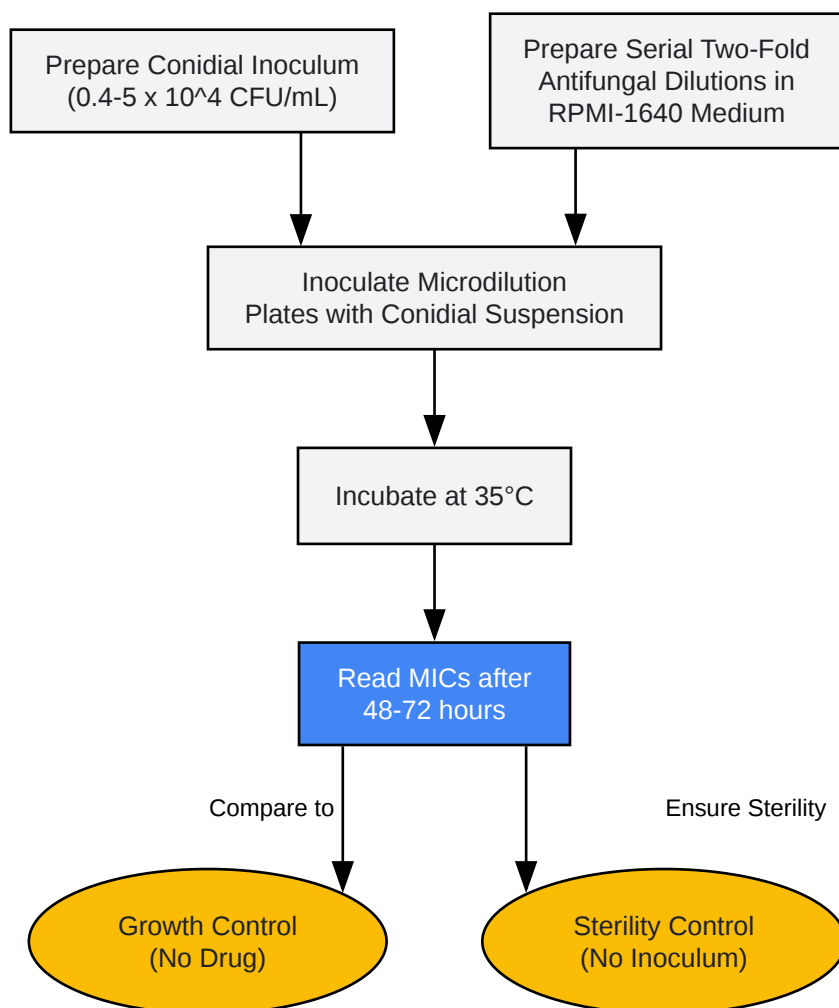
The determination of in vitro antifungal susceptibility is crucial for evaluating the efficacy of compounds like **fenbuconazole**. Standardized methods provided by the Clinical and Laboratory Standards Institute (CLSI) are widely used to ensure reproducibility and comparability of data.

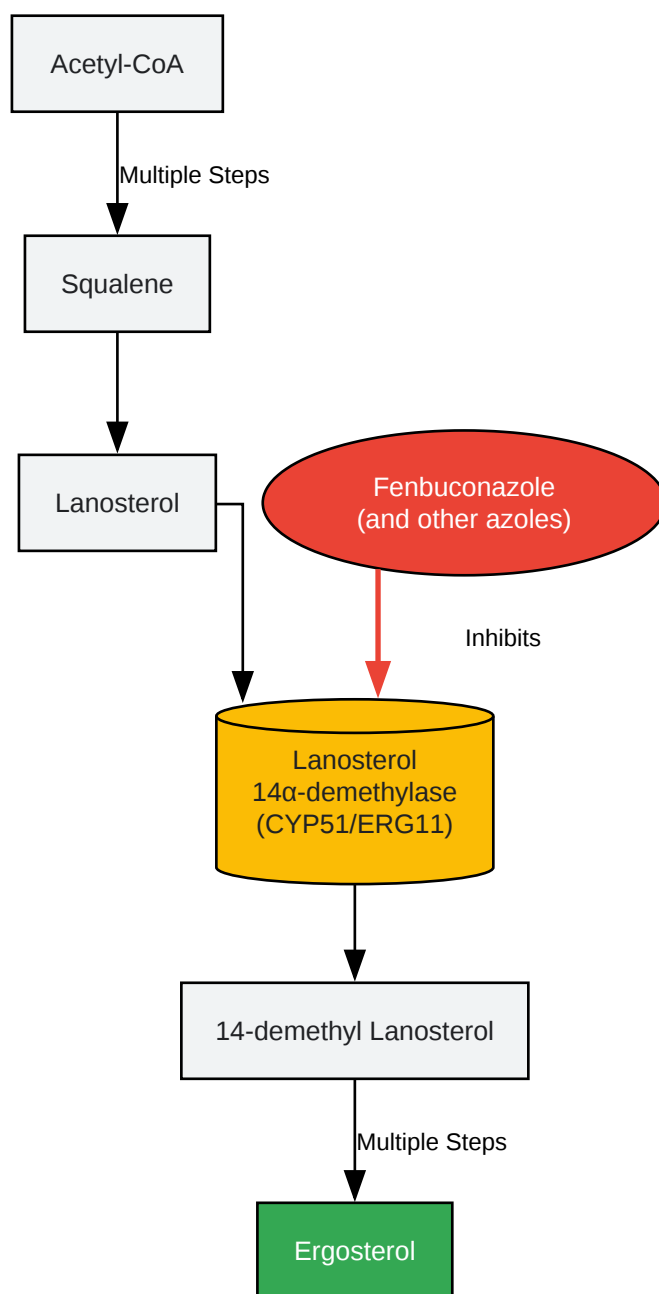
## Antifungal Susceptibility Testing of Yeasts (e.g., *Candida* spp., *Cryptococcus* spp.)

The reference method for testing yeasts is outlined in the CLSI document M27. This broth dilution method is used to determine the MIC of antifungal agents.

Workflow for CLSI M27:







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